

Application Notes and Protocols for Preparing Alk5-IN-82 Stock Solution

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Compound of Interest

Compound Name: Alk5-IN-82

Cat. No.: B15542356

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Introduction

Alk5-IN-82 is a potent and selective inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor, Activin Receptor-Like Kinase 5 (ALK5).[1][2] With an IC50 value of 9.1 nM, this small molecule is a valuable tool for investigating the role of the TGF- β /SMAD signaling pathway in various biological processes, including cell growth, differentiation, and fibrosis.[1][2] Dysregulation of the ALK5 pathway is implicated in several diseases, making **Alk5-IN-82** a compound of interest for research in areas such as cardiac fibrosis.[1]

These application notes provide a detailed protocol for the preparation, storage, and handling of **Alk5-IN-82** stock solutions to ensure consistent and reliable experimental results.

Chemical and Physical Properties

A summary of the key quantitative data for **Alk5-IN-82** is presented in the table below for easy reference.

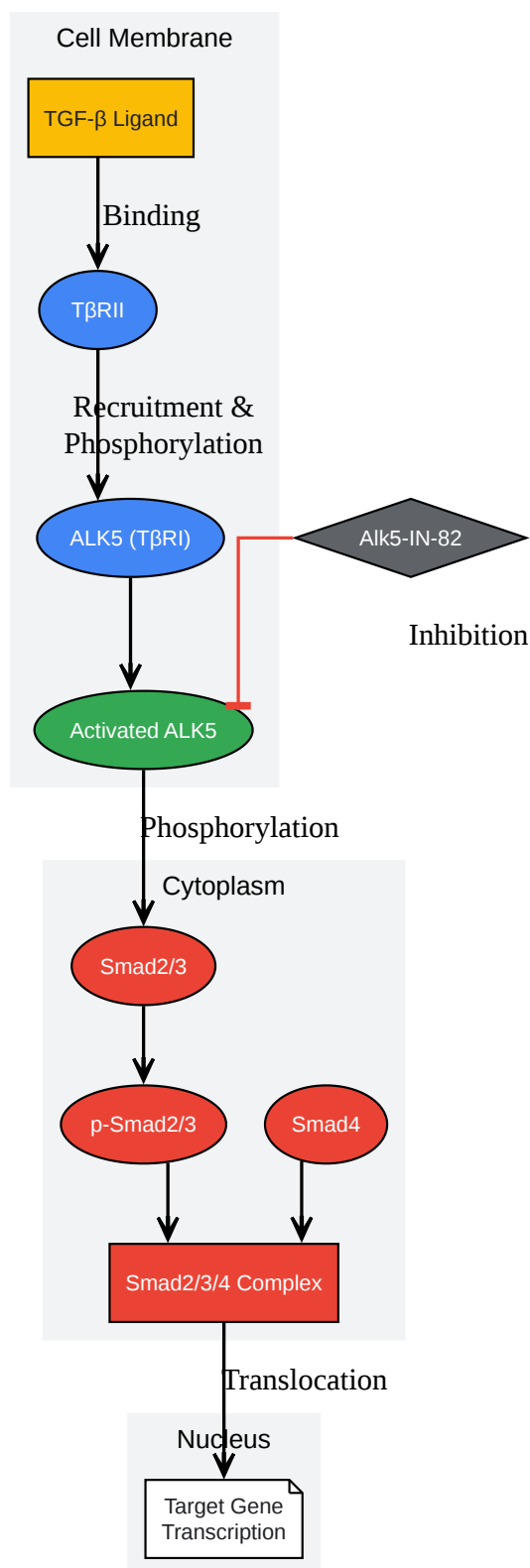
Property	Value	Source
Molecular Weight	429.5 g/mol	
Target	Activin receptor-like kinase 5 (ALK5)	
IC50	9.1 nM	
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	
CAS Number	3001361-04-9	

TGF- β /ALK5 Signaling Pathway

The canonical TGF- β signaling pathway is initiated by the binding of a TGF- β ligand to its type II receptor (T β RII). This binding recruits and phosphorylates the type I receptor, ALK5.

Activated ALK5 then phosphorylates the downstream signaling proteins Smad2 and Smad3.

These phosphorylated Smads form a complex with Smad4, which translocates into the nucleus to regulate the transcription of target genes. **Alk5-IN-82**, as a selective inhibitor of ALK5, blocks this cascade by preventing the phosphorylation of Smad2 and Smad3.



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Caption: TGF-β/ALK5 signaling pathway and the inhibitory action of **Alk5-IN-82**.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Alk5-IN-82**. It is recommended to use high-quality, anhydrous DMSO for optimal dissolution and stability.

Materials:

- **Alk5-IN-82** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Calculation:

To prepare a 10 mM stock solution, the required mass of **Alk5-IN-82** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 429.5 \text{ g/mol} / 1000 = 4.295 \text{ mg}$$

Procedure:

- Weighing the Compound:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.

- Carefully weigh out 4.295 mg of **Alk5-IN-82** powder into the tared tube.
- Dissolving the Compound:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Alk5-IN-82** powder.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particulates. If dissolution is difficult, gentle warming in a 37°C water bath or brief sonication can be applied.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, DMSO stock solutions are typically stable for up to 6 months at -80°C.

Preparation of Working Solutions

For cell-based assays, the 10 mM stock solution needs to be further diluted to the desired final concentration in the appropriate cell culture medium.

Important Considerations:

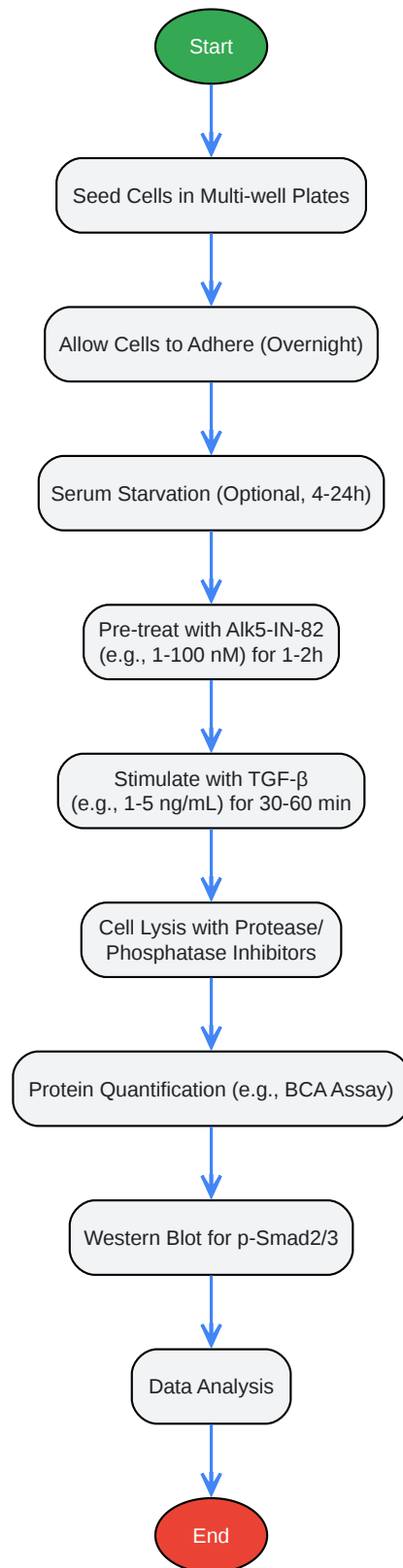
- The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.1%, as higher concentrations can be toxic to cells.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

Procedure:

- Thaw a single aliquot of the 10 mM **Alk5-IN-82** stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final working concentrations.
- Add the diluted inhibitor to the cell culture plates or wells and gently mix.

Experimental Workflow for In Vitro Assay

The following diagram illustrates a general workflow for an in vitro experiment to assess the inhibitory effect of **Alk5-IN-82** on the TGF- β signaling pathway.



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Caption: General workflow for an in vitro ALK5 inhibition assay.

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References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
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